

A Comprehensive Technical Review of Methyl 7(Z)-hexadecenoate Research

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Compound of Interest

Compound Name: Methyl 7(Z)-hexadecenoate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 7(Z)-hexadecenoate, a monounsaturated fatty acid methyl ester, has garnered increasing interest within the scientific community for its diverse biological activities and potential therapeutic applications. This technical guide provides a comprehensive literature review of the research conducted on **Methyl 7(Z)-hexadecenoate**, summarizing key findings, experimental methodologies, and known mechanisms of action. This document is intended to serve as an in-depth resource for researchers, scientists, and professionals involved in drug development and related fields.

Chemical and Physical Properties

Methyl 7(Z)-hexadecenoate is structurally defined as the methyl ester of (Z)-7-hexadecenoic acid.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₇ H ₃₂ O ₂	[1]
Molecular Weight	268.4 g/mol	[1]
CAS Number	56875-67-3	[1]
IUPAC Name	methyl (7Z)-hexadec-7-enoate	[1]
Synonyms	Methyl cis-7-hexadecenoate, (Z)-Methyl hexadec-7-enoate	[1]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Characteristic fatty odor	[2]
Solubility	Soluble in organic solvents, limited solubility in water	[2]

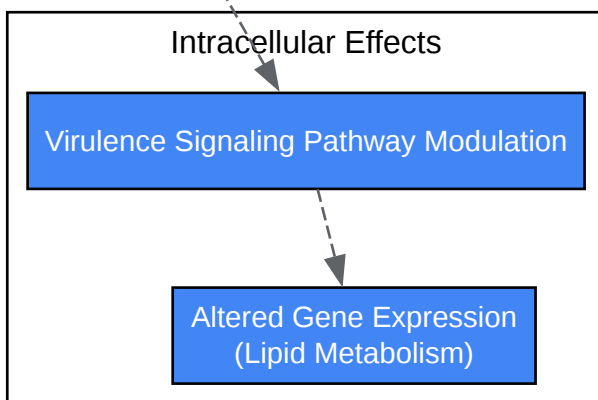
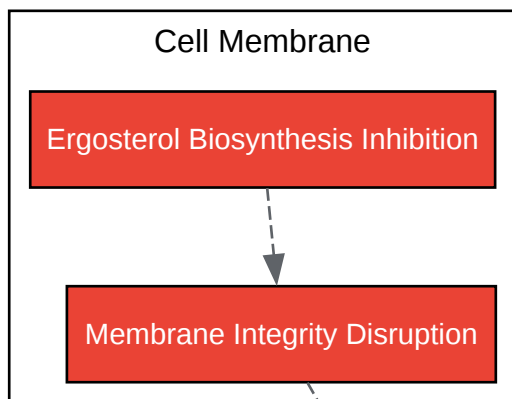
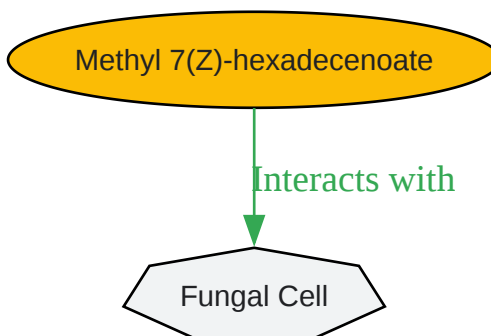
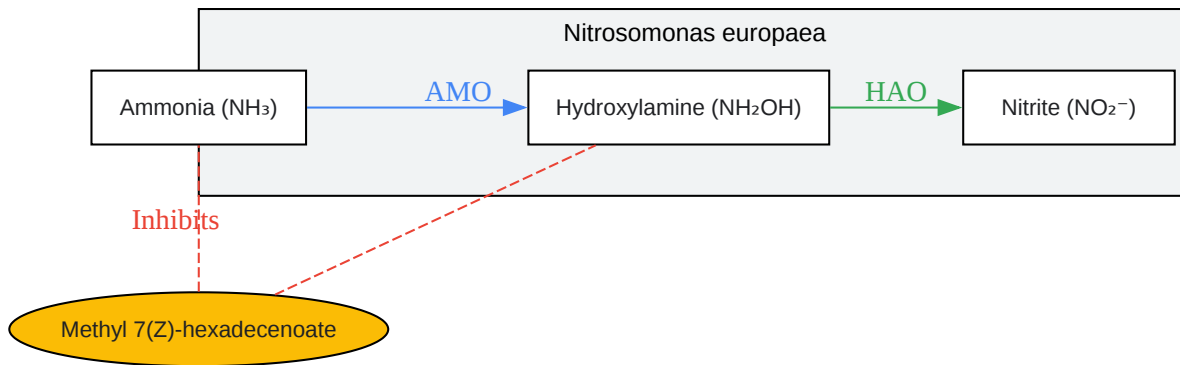
Biological Activities and Mechanisms of Action

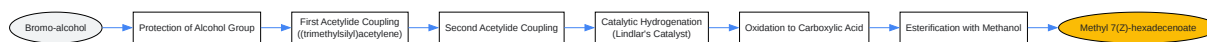
Methyl 7(Z)-hexadecenoate has been identified as a metabolite in various organisms, including plants, fungi, and algae.[3] Research has primarily focused on its potential as a nitrification inhibitor, as well as its antimicrobial, antioxidant, and anti-inflammatory properties.

Nitrification Inhibition

Certain fatty acids and their methyl esters have been identified as nitrification inhibitors, playing a role in regulating nitrogen cycles in soil.[4][5][6] These compounds can suppress the activity of nitrifying bacteria, such as *Nitrosomonas europaea*, by blocking key enzymatic pathways like ammonia monooxygenase (AMO) and hydroxylamine oxidoreductase (HAO).[5][7] While specific quantitative data for **Methyl 7(Z)-hexadecenoate** is limited in the reviewed literature, its structural similarity to other active fatty acid methyl esters suggests a comparable mechanism of action.

Hypothesized Mechanism of Nitrification Inhibition





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